

# An In-depth Technical Guide to 3-Chloro-6-fluoroisoquinoline

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## Compound of Interest

Compound Name: 3-Chloro-6-fluoroisoquinoline

Cat. No.: B1426719

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **3-Chloro-6-fluoroisoquinoline**, a halogenated heterocyclic compound of significant interest in medicinal chemistry and materials science. This document details its chemical identifiers, physical and chemical properties, and safety information. While specific experimental protocols for its synthesis and its direct biological applications are not extensively documented in publicly available literature, this guide outlines plausible synthetic strategies based on established isoquinoline synthesis methodologies. Furthermore, it explores the potential applications of this molecule in drug discovery by drawing parallels with structurally related compounds that have demonstrated notable biological activities. This guide serves as a foundational resource for researchers aiming to synthesize, characterize, and explore the therapeutic and material science potential of **3-Chloro-6-fluoroisoquinoline**.

## Core Identifiers and Chemical Properties

**3-Chloro-6-fluoroisoquinoline** is a substituted isoquinoline with the chemical formula  $C_9H_5ClFN$ . Its core structure consists of a fused benzene and pyridine ring system, characteristic of isoquinolines, with a chlorine atom at the 3-position and a fluorine atom at the 6-position.

Identifier	Value	Source
CAS Number	1041423-28-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>5</sub> ClFN	<a href="#">[3]</a>
Molecular Weight	181.59 g/mol	
Monoisotopic Mass	181.00946 Da	<a href="#">[3]</a>
IUPAC Name	3-chloro-6-fluoroisoquinoline	<a href="#">[3]</a>
SMILES	C1=CC2=CN=C(C=C2C=C1F) Cl	<a href="#">[3]</a>
InChI	InChI=1S/C9H5ClFN/c10-9-4-7-3-8(11)2-1-6(7)5-12-9/h1-5H	<a href="#">[3]</a>

#### Physical Properties:

Detailed experimental data for the physical properties of **3-Chloro-6-fluoroisoquinoline**, such as melting point and boiling point, are not readily available in the current literature.

Researchers are advised to determine these properties experimentally upon synthesis.

## Safety and Handling

As a chlorinated heterocyclic compound, **3-Chloro-6-fluoroisoquinoline** should be handled with appropriate safety precautions in a laboratory setting.

#### Hazard Statements:

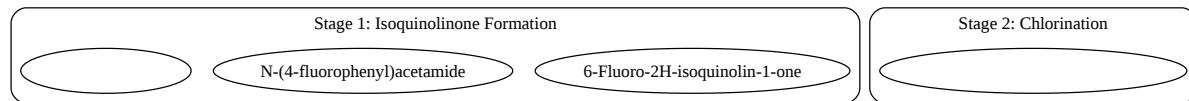
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

### Precautionary Measures:

- Use in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.
- Store in a tightly sealed container in a cool, dry place.

## Plausible Synthetic Pathways

While a specific, detailed synthesis protocol for **3-Chloro-6-fluoroisoquinoline** is not explicitly published, established methods for the synthesis of substituted isoquinolines can be adapted. The Pomeranz-Fritsch reaction and the Bischler-Napieralski reaction are two classical and versatile methods for constructing the isoquinoline core.<sup>[4]</sup> A plausible modern approach could involve a multi-step synthesis starting from a readily available fluorinated aniline derivative.



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### Experimental Causality:

The proposed pathway leverages the reactivity of 4-fluoroaniline as a starting material. The initial acetylation protects the amine and provides a handle for the subsequent cyclization step to form the isoquinolinone ring. The final chlorination step, likely using a reagent such as phosphorus oxychloride (POCl<sub>3</sub>), is a standard method for converting hydroxyl groups on

nitrogen-containing heterocycles to chlorides.[\[5\]](#) The choice of reagents and reaction conditions at each step would require empirical optimization to achieve a satisfactory yield and purity of the final product.

## Analytical Characterization

The structural confirmation of **3-Chloro-6-fluoroisoquinoline** would rely on a combination of standard spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show distinct signals in the aromatic region, with chemical shifts and coupling constants influenced by the positions of the chlorine and fluorine substituents.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum would provide information on the number of unique carbon environments in the molecule. The carbon atoms attached to the chlorine and fluorine atoms would exhibit characteristic chemical shifts.
- $^{19}\text{F}$  NMR: The fluorine NMR spectrum would show a signal corresponding to the fluorine atom at the 6-position, providing valuable information for structural confirmation.

While specific spectral data for this compound is not widely published, commercial suppliers indicate the availability of  $^1\text{H}$  NMR and other spectral data upon request.[\[6\]](#)

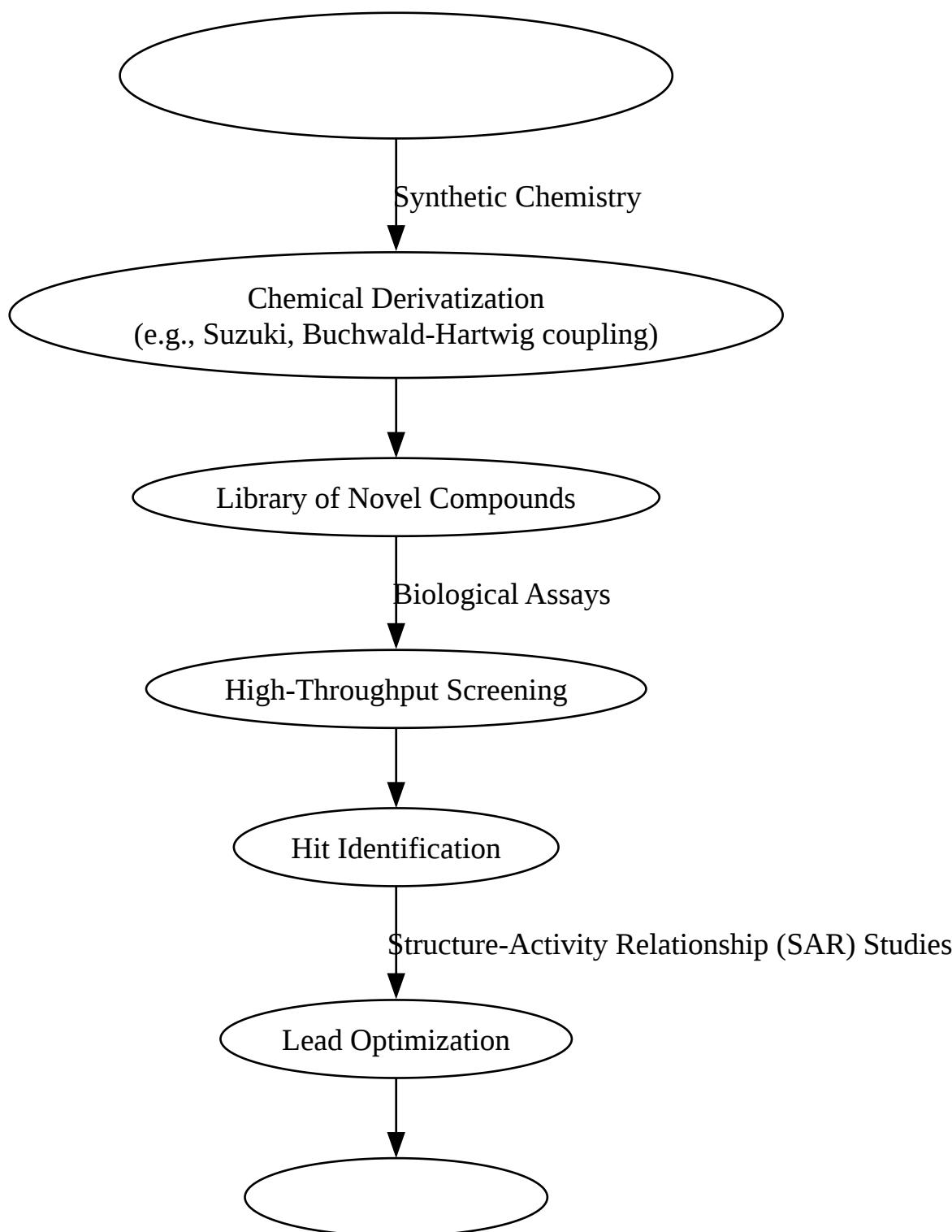
Mass Spectrometry (MS):

Mass spectrometry would be used to determine the molecular weight and fragmentation pattern of the molecule. The presence of a chlorine atom would result in a characteristic M+2 isotopic peak with an intensity of approximately one-third of the molecular ion peak, which is a definitive indicator of a single chlorine atom in the molecule.[\[7\]](#)[\[8\]](#)

## Potential Applications in Drug Discovery

The isoquinoline scaffold is a privileged structure in medicinal chemistry, appearing in numerous natural products and synthetic drugs with a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[\[9\]](#) The introduction of

halogen atoms, such as chlorine and fluorine, into drug candidates is a common strategy to modulate their physicochemical properties, metabolic stability, and target binding affinity.



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### Hypothesized Biological Relevance:

Based on the activities of related chloro- and fluoro-substituted quinolines and isoquinolines, **3-Chloro-6-fluoroisoquinoline** could serve as a valuable building block for the synthesis of inhibitors of various enzymes, such as kinases and topoisomerases, which are important targets in cancer therapy. The chlorine at the 3-position provides a reactive handle for further chemical modifications, allowing for the introduction of various functional groups to explore structure-activity relationships (SAR).

## Conclusion

**3-Chloro-6-fluoroisoquinoline** is a heterocyclic compound with significant potential as a building block in the development of novel pharmaceuticals and functional materials. While detailed experimental data for this specific molecule is currently limited, this technical guide provides a solid foundation for researchers by outlining its key identifiers, safety information, plausible synthetic approaches, and potential applications. Further research into the synthesis, characterization, and biological evaluation of **3-Chloro-6-fluoroisoquinoline** and its derivatives is warranted to fully unlock its scientific and therapeutic potential.

## References

- Pomeranz, C. (1893). Über eine neue Isochinolin-Synthese. Monatshefte für Chemie und verwandte Teile anderer Wissenschaften, 14(1), 116–119.
- Bischler, A., & Napieralski, B. (1893). Zur Kenntniss einer neuen Isochinolin-Synthese. Berichte der deutschen chemischen Gesellschaft, 26(2), 1903–1908.
- PubChem. (n.d.). **3-chloro-6-fluoroisoquinoline**.
- YouTube. (2023, November 18). Chloro pattern in Mass Spectrometry.
- NIST. (n.d.). Quinoline, 6-chloro-. In NIST Chemistry WebBook.
- Gensler, W. J. (1951). The Synthesis of Isoquinolines by the Pomeranz-Fritsch Reaction. Organic Reactions, 6, 191-206.
- ResearchGate. (2013, October 10). What experimental procedure works best for chlorinating quinazolones using  $\text{POCl}_3$ ,  $\text{POCl}_3/\text{PCl}_5$ ,  $\text{SOCl}_2/\text{cat. DMF}$ ?

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## Sources

- 1. 1041423-28-2|3-Chloro-6-fluoroisoquinoline|BLD Pharm [bldpharm.com]
- 2. Heterocyclic Building Blocks for Pharmaceuticals (450) [myskinrecipes.com]
- 3. PubChemLite - 3-chloro-6-fluoroisoquinoline (C9H5ClFN) [pubchemlite.lcsb.uni.lu]
- 4. organicreactions.org [organicreactions.org]
- 5. researchgate.net [researchgate.net]
- 6. 3-Chloro-6-fluoro-isoquinoline(1041423-28-2) 1H NMR spectrum [chemicalbook.com]
- 7. m.youtube.com [m.youtube.com]
- 8. Quinoline, 6-chloro- [webbook.nist.gov]
- 9. C4-Substituted Isoquinolines: Synthesis and Cytotoxic Action - PMC [pmc.ncbi.nlm.nih.gov]
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